

# addressing anilazine stability storage conditions

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## Compound Focus: Anilazine

CAS No.: 101-05-3

Cat. No.: S518915

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## Anilazine Technical Support Center

### FAQ 1: What are the basic physicochemical properties of anilazine that affect its storage and stability?

Understanding the fundamental properties of **anilazine** is crucial for predicting its behavior in storage and during experiments. The key data is summarized in the table below.

Property	Value / Description	Relevance to Storage & Stability
Chemical Name	4,6-dichloro-N-(2-chlorophenyl)-1,3,5-triazin-2-amine [1]	Precise identification for ordering and regulatory compliance.
CAS Number	101-05-3 [2] [3] [1]	Unique identifier for sourcing and safety documentation.
Physical Description	White to tan crystals or white powder [2]	A visual cue for identifying pure material; discoloration may indicate degradation.
Melting Point	158 - 162 °C [2] [3]	Indicates stability at standard lab storage temperatures.

Property	Value / Description	Relevance to Storage & Stability
Water Solubility	Insoluble / less than 1 mg/mL at 21°C (70°F) [2] [3] [1]	Low solubility reduces hydrolysis risk under dry storage, but requires attention in aqueous experiments.
Partition Coefficient (Log P <sub>ow</sub> )	3.02 [1]	High lipophilicity suggests potential for bioaccumulation [1] and adsorption to plastic containers.

#### FAQ 2: What are the specific storage conditions to ensure **anilazine** stability?

Adherence to controlled storage conditions is mandatory to maintain the chemical integrity of **anilazine** and ensure experimental reproducibility.

- **Temperature:** Store under **ambient temperatures** [2] or in a **cool place** between **2 - 8 °C** [3]. The recommended practice is storage at **4°C** [3].
- **Container:** Keep the container **tightly closed** in a dry and well-ventilated place [3].
- **Handling Precautions:** Avoid the formation of dust and aerosols [3].

#### FAQ 3: What are the known stability issues and incompatibilities for **anilazine**?

**Anilazine** is stable under recommended storage conditions [3] but has specific vulnerabilities.

- **Chemical Incompatibilities:** It is **incompatible with oils and alkalis** [2]. It is also incompatible with **strong oxidizing agents** [3]. Contact should be avoided, as it may lead to hazardous reactions or decomposition.
- **Hydrolysis:** It is stable in neutral and slightly acidic aqueous media but **hydrolyzes on heating with alkali** [2].
- **Decomposition:** When heated to decomposition, it emits toxic fumes of **chlorine** and **nitrogen oxides (NOx)** [2] [3].

#### FAQ 4: What are the primary health and safety hazards when handling **anilazine**?

Appropriate safety measures must be in place for all personnel handling **anilazine**.

- **Hazard Classification:** According to safety data sheets, **anilazine** causes skin irritation, serious eye damage, and eye irritation. It is also very toxic to aquatic life with long-lasting effects [3].
- **Health Symptoms:** Exposure symptoms may include irritation of the gastrointestinal and respiratory tracts. Prolonged skin contact can cause irritation, and it is a severe eye irritant [2].

- **Personal Protective Equipment (PPE):**
  - **Eye/Face Protection:** Use a face shield and safety glasses [3].
  - **Skin Protection:** Wear protective gloves and a complete chemical suit [3].
  - **Respiratory Protection:** Where dust is formed, use a full-face respirator. If used as the sole protection, a full-face supplied air respirator is recommended [3].

## Troubleshooting Common Experimental Issues

### Issue 1: Unexpected Degradation or Poor Recovery in Residue Analysis

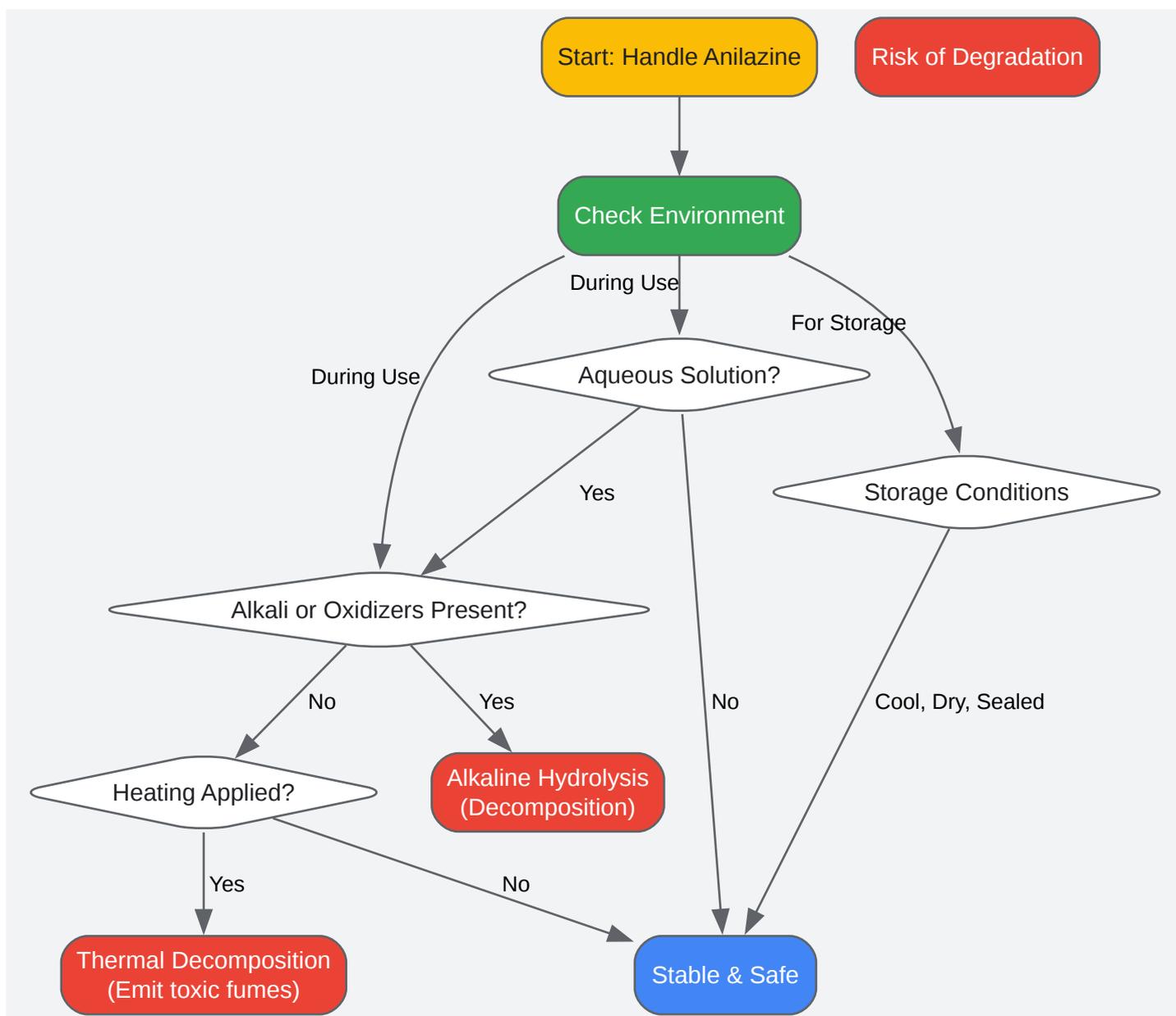
- **Possible Cause:** Hydrolysis of **anilazine** due to alkaline conditions during extraction or analysis.
- **Solution:** Ensure that all buffers and solutions used in the sample preparation are neutral or slightly acidic, as **anilazine** is stable in these conditions but hydrolyzes in alkali [2]. For a highly specific detection method, you can refer to the immunoassay protocol developed by Guo et al. (2025), which uses a monoclonal antibody for sensitive detection in food and environmental samples [4].

### Issue 2: Difficulty in Dissolving Anilazine for In-Vitro Studies

- **Possible Cause:** **Anilazine** has very low water solubility.
- **Solution:** Use appropriate organic solvents. It is moderately to highly soluble in solvents like dichloromethane and toluene, and moderately soluble in isopropanol [1]. Always verify that the solvent is compatible with your experimental system.

## Experimental Workflow & Stability Logic

The following diagram outlines the key decision points for handling **anilazine** in a laboratory setting, based on its stability profile.



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The information from the search results indicates that **anilazine** is largely considered an **obsolete fungicide** [1] and was **banned in the European Union in 2004** [4]. Much of the referenced safety and environmental fate data comes from older, yet authoritative, sources [2] [1].

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## References

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